

Allyltrichlorosilane molecular weight and formula

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An In-depth Technical Guide to Allyltrichlorosilane

This technical guide provides a comprehensive overview of **allyltrichlorosilane**, a versatile organosilicon compound. It is intended for researchers, scientists, and drug development professionals who are interested in the chemical properties and synthetic applications of this reagent. This document summarizes its core physicochemical properties and details a key experimental protocol for its use in the synthesis of homoallylic alcohols.

Core Properties of AllyItrichlorosilane

Allyltrichlorosilane is a colorless liquid with a pungent odor, recognized for its bifunctional nature, containing both a reactive trichlorosilyl group and an allyl group.[1] This dual reactivity makes it a valuable intermediate in the synthesis of a wide range of organic and organosilicon compounds.[2]

Quantitative Data Summary

The key quantitative properties of **allyltrichlorosilane** are summarized in the table below for easy reference.



Property	Value
Molecular Formula	C ₃ H ₅ Cl ₃ Si[3][4][5]
H ₂ C=CHCH ₂ SiCl ₃ [2]	
Molecular Weight	175.52 g/mol [2][3][4][5]
CAS Number	107-37-9[2][3]
Density	1.211 g/mL at 25 °C[2][5]
Boiling Point	116-117.5 °C[1][2]
Melting Point	35 °C[1][5][6]
Flash Point	95 °F (35 °C)[6][7]
Refractive Index (n20/D)	1.443[2][5]

Synthetic Applications and Experimental Protocols

A prominent application of **allyltrichlorosilane** in organic synthesis is the allylation of aldehydes to produce homoallylic alcohols, which are important building blocks in the synthesis of natural products and pharmaceuticals. This reaction is typically activated by a Lewis base.

Experimental Protocol: Synthesis of Homoallylic Alcohols via Aldehyde Allylation

The following is a generalized procedure for the Lewis base-catalyzed allylation of an aldehyde with **allyltrichlorosilane**. Specific conditions such as catalyst, solvent, and temperature may be optimized for different substrates.

Objective: To synthesize a homoallylic alcohol from an aldehyde and allyltrichlorosilane.

Materials:

- Aldehyde (e.g., benzaldehyde)
- Allyltrichlorosilane



- Lewis base catalyst (e.g., chiral N-oxide or sulfoxide)
- Tertiary amine base (e.g., diisopropylethylamine)
- Anhydrous solvent (e.g., dichloromethane or acetonitrile)
- Saturated aqueous sodium bicarbonate (NaHCO₃) for quenching
- Anhydrous magnesium sulfate or sodium sulfate for drying
- Standard glassware for anhydrous reactions (flame-dried, under inert atmosphere)

Procedure:

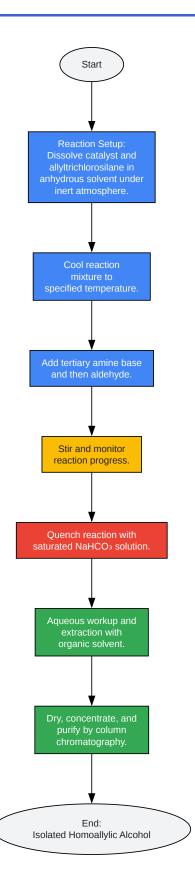
- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., argon or nitrogen), dissolve the Lewis base catalyst and allyltrichlorosilane in the anhydrous solvent.
- Cooling: Cool the resulting solution to the desired temperature (e.g., -78 °C to 0 °C) using an appropriate cooling bath.
- Addition of Reagents: To the cooled solution, add the tertiary amine base followed by the dropwise addition of the aldehyde.
- Reaction Monitoring: Stir the reaction mixture at the specified temperature and monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Workup: Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired homoallylic alcohol.



Visualization of Synthetic Workflow

The logical flow of the experimental protocol for the synthesis of homoallylic alcohols can be visualized as follows:





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Experimental workflow for homoallylic alcohol synthesis.



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